

Application Note: Scalable Synthesis of 5-Ethyl-2-methoxy-4-methylphenol from Vanillin

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Compound of Interest

Compound Name: 5-Ethyl-2-methoxy-4-methylphenol

Cat. No.: B7981280

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Executive Summary & Strategic Rationale

This technical guide details the synthesis of **5-Ethyl-2-methoxy-4-methylphenol** (EMMP) starting from the bio-renewable feedstock Vanillin. EMMP is a critical structural motif in the development of antioxidants, phenolic lipids, and high-value flavor compounds.

The synthesis is designed around a Linear 3-Step Protocol that prioritizes regiochemical control and yield optimization. Unlike direct alkylation methods which often suffer from poly-substitution and poor selectivity, this route leverages the electronic directing effects of the vanillin scaffold to install the ethyl group precisely at the C5 position.

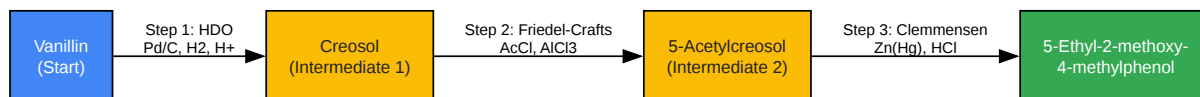
Retrosynthetic Logic

- Target: **5-Ethyl-2-methoxy-4-methylphenol**.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Disconnection: The ethyl group is installed via reduction of an acetyl group to avoid carbocation rearrangement issues associated with direct ethylation.
- Intermediate: 5-Acetyl-2-methoxy-4-methylphenol (5-Acetylcreosol).

- Scaffold: Creosol (2-methoxy-4-methylphenol), obtained from Vanillin.[6]

Chemical Pathway Visualization

The following diagram illustrates the reaction flow, highlighting the critical intermediate steps and reagents.



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Figure 1: Step-wise synthetic pathway from Vanillin to **5-Ethyl-2-methoxy-4-methylphenol**. [3]

Detailed Experimental Protocols

Step 1: Hydrodeoxygenation (HDO) of Vanillin to Creosol

Objective: Selective reduction of the aldehyde (C1) to a methyl group while preserving the aromatic ring and methoxy/phenol functionality.

- Mechanism: The reaction proceeds via the hydrogenation of the aldehyde to a benzyl alcohol, followed by hydrogenolysis of the C-OH bond.[6]
- Criticality: Complete conversion is essential to avoid competing side reactions in Step 2.

Protocol:

- Charge: In a high-pressure autoclave (e.g., Parr reactor), dissolve Vanillin (15.2 g, 100 mmol) in Glacial Acetic Acid (150 mL).
- Catalyst: Add 10% Pd/C (1.5 g). Note: The acidic solvent promotes hydrogenolysis of the intermediate alcohol.
- Reaction: Seal the reactor, purge with N₂ (3x), then charge with H₂ gas (40 bar). Heat to 80°C with vigorous stirring (800 rpm) for 6–8 hours.

- Workup: Cool to room temperature (RT). Filter the catalyst through a Celite pad (Caution: Pd/C is pyrophoric; keep wet).
- Purification: Concentrate the filtrate under reduced pressure. Dilute with EtOAc, wash with sat. NaHCO_3 (to remove AcOH), brine, and dry over MgSO_4 .
- Yield: Distillation (bp 220°C) affords Creosol as a colorless oil (Typical Yield: 90–95%).

Step 2: Regioselective Friedel-Crafts Acetylation

Objective: Introduction of the acetyl group at the C5 position.

- Regiochemistry Insight: Creosol has three open positions: 3, 5, and 6.
 - Pos 3: Sterically hindered (sandwiched between OMe and Me).
 - Pos 6: Ortho to OH.
 - Pos 5: Para to OMe.
 - Decision: The methoxy group is a strong para-director. Under Friedel-Crafts conditions, substitution at C5 is electronically favored and sterically accessible [1].

Protocol:

- Setup: Flame-dry a 500 mL 3-neck flask equipped with a reflux condenser, dropping funnel, and N_2 inlet.
- Solvation: Dissolve Creosol (13.8 g, 100 mmol) in dry Dichloromethane (DCM, 100 mL).
- Lewis Acid: Cool to 0°C. Add Anhydrous AlCl_3 (29.3 g, 220 mmol) in portions. Note: >2 equivalents are required because the phenolic oxygen complexes with AlCl_3 .
- Acylation: Dropwise add Acetyl Chloride (8.6 g, 110 mmol) over 30 mins, maintaining temp <5°C.
- Reaction: Allow to warm to RT and stir for 4 hours. Monitor by TLC (System: Hexane/EtOAc 7:3).

- Quench: Pour the reaction mixture slowly onto Ice/HCl (200 g/50 mL). Stir for 30 mins to decompose the Aluminum complex.
- Isolation: Separate the organic layer. Extract aqueous layer with DCM (2 x 50 mL). Combine organics, wash with water, brine, and dry (Na₂SO₄).
- Product: Recrystallize from Ethanol/Hexane to obtain 5-Acetyl-2-methoxy-4-methylphenol (Yield: 75–80%).

Step 3: Clemmensen Reduction to Target

Objective: Reduction of the C5-acetyl group to an ethyl group.

- Why Clemmensen? Catalytic hydrogenation of aryl ketones can sometimes reduce the aromatic ring or remove the benzylic oxygen. The Clemmensen reduction (Zn/HCl) is specific for aryl ketones

alkyls.

Protocol:

- Amalgam Preparation: In a flask, treat Zinc wool (20 g) with HgCl₂ (2 g) in dilute HCl (5 mL) and water (30 mL) for 5 mins. Decant the liquid.
- Reaction Assembly: To the amalgamated zinc, add water (15 mL), conc. HCl (35 mL), Toluene (20 mL), and 5-Acetyl-creosol (9.0 g, 50 mmol).
- Reflux: Heat the biphasic mixture to vigorous reflux for 6–8 hours. Add additional conc. HCl (5 mL) every 2 hours to maintain acid strength.
- Workup: Cool to RT. Separate the toluene layer. Extract the aqueous phase with Ether (2 x 30 mL).
- Purification: Combine organic layers, wash with sat. NaHCO₃ (careful: gas evolution), water, and brine. Dry over MgSO₄.
- Final Product: Remove solvent. The crude oil can be purified via vacuum distillation or column chromatography (Silica, Hexane/EtOAc 9:1) to yield **5-Ethyl-2-methoxy-4-**

methylphenol.[1][2][3][4]

Data Summary & Specifications

Parameter	Value / Description
Final Product	5-Ethyl-2-methoxy-4-methylphenol
CAS Number	91055-37-7
Molecular Formula	C ₁₀ H ₁₄ O ₂
Molecular Weight	166.22 g/mol
Overall Yield	~55–65% (from Vanillin)
Appearance	Colorless to pale yellow viscous oil or low-melting solid
Key ¹ H NMR Signals	1.15 (t, 3H, -CH ₂ CH ₃), 2.18 (s, 3H, Ar-CH ₃), 2.55 (q, 2H, Ar-CH ₂ -), 3.85 (s, 3H, -OCH ₃)

Troubleshooting & Optimization

- Step 1 (HDO): If conversion is low, ensure the H₂ pressure is maintained >30 bar. Catalyst poisoning by sulfur (from impure vanillin) is a common failure mode; use high-purity starting material.
- Step 2 (Acylation): If O-acylation (ester formation) is observed instead of C-acylation, increase the temperature to 40°C or prolong the reaction time to encourage the Fries rearrangement of the ester in situ to the thermodynamic C-acylated product [2].
- Step 3 (Reduction): If the Clemmensen reduction yields incomplete conversion, the Wolff-Kishner reduction (Hydrazine hydrate, KOH, diethylene glycol, 180°C) is a viable alternative, provided the phenolic proton is accounted for (requires extra base).

References

- Friedel–Crafts Acylation Mechanism & Selectivity.Organic Chemistry Portal. Available at: [\[Link\]](#)

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Sources

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